

4-methoxypiperidine hydrochloride molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-methoxypiperidine
Hydrochloride

Cat. No.: B1313357

[Get Quote](#)

Technical Guide: 4-Methoxypiperidine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the physicochemical properties and synthesis of **4-methoxypiperidine hydrochloride**, a key intermediate in the development of various pharmaceutical agents.

Core Physicochemical Data

4-Methoxypiperidine hydrochloride is a white to off-white solid chemical compound.^[1] It serves as a versatile building block in medicinal chemistry, particularly in the synthesis of analgesics and antidepressants.^[1] Its hydrochloride salt form enhances solubility and bioavailability, making it a valuable component in drug formulation.^[1]

The key quantitative data for **4-methoxypiperidine hydrochloride** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₆ H ₁₃ NO·HCl	[1] [2]
C ₆ H ₁₄ CINO	[3] [4]	
Molecular Weight	151.64 g/mol	[1]
151.63 g/mol	[2] [3] [5]	
CAS Number	4045-25-4	[1] [2]
Appearance	Off-white to light yellow solid	[1]
Purity	≥ 98% (by NMR)	[1]
Storage Conditions	0-8 °C	[1]

Synthesis Protocol

A common method for the synthesis of **4-methoxypiperidine hydrochloride** involves the deprotection of a protected piperidine derivative. The following protocol is a representative example.

Step 1: Deprotection of 1-Boc-4-methoxypiperidine

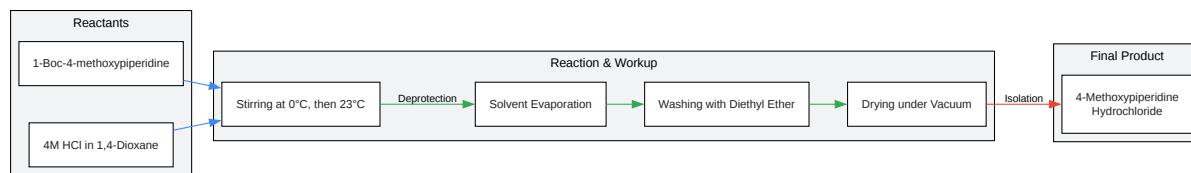
- To a stirred solution of 1-Boc-4-methoxypiperidine (1 equivalent) in 1,4-dioxane, add a 4M solution of hydrogen chloride (HCl) in 1,4-dioxane (excess) at 0°C.
- Maintain the reaction mixture at 0°C and continue stirring for 2 hours.
- After 2 hours, allow the reaction to warm to room temperature (23°C).
- Evaporate the organic solvent under reduced pressure.
- Wash the resulting residue with dry diethyl ether.
- Dry the solid product under vacuum to yield **4-methoxypiperidine hydrochloride**.

Analytical Characterization

The identity and purity of the synthesized **4-methoxypiperidine hydrochloride** can be confirmed using various analytical techniques, with Nuclear Magnetic Resonance (NMR) spectroscopy being a primary method.[\[1\]](#)

Logical Workflow for Synthesis

The following diagram illustrates the key steps in the synthesis of **4-methoxypiperidine hydrochloride** from its Boc-protected precursor.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. WO2022195497A1 - A process for the preparation of 4-piperidone hcl hydrate - Google Patents [patents.google.com]
- 3. 4-Methoxypiperidine(620-08-6) 1H NMR [m.chemicalbook.com]
- 4. 4-Methoxypiperidine | C6H13NO | CID 77666 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 4-Methoxypiperidine hydrochloride | 4045-25-4 [m.chemicalbook.com]

- To cite this document: BenchChem. [4-methoxypiperidine hydrochloride molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1313357#4-methoxypiperidine-hydrochloride-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1313357#4-methoxypiperidine-hydrochloride-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com